

Physical properties of 1-Hexen-4-yne boiling point and density

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Compound of Interest

Compound Name: 1-Hexen-4-yne

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Technical Guide: Physical Properties of 1-Hexen-4-yne

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **1-Hexen-4-yne**, specifically its boiling point and density. The information herein is compiled for use by researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document includes a summary of physical data, detailed experimental protocols for property determination, and a visual representation of the experimental workflow.

Core Physical Properties of 1-Hexen-4-yne

1-Hexen-4-yne is a volatile organic compound with the molecular formula C_6H_8 . Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its handling, purification, and application in various chemical syntheses.

Data Presentation

The quantitative physical properties of **1-Hexen-4-yne** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	53.5 °C	at 760 mmHg[1]
Density	0.756 g/cm ³	Not Specified

Experimental Protocols

The following sections detail the standard laboratory procedures for the experimental determination of the boiling point and density of volatile organic compounds like **1-Hexen-4-yne**.

Determination of Boiling Point by Simple Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **1-hexen-4-yne**, simple distillation is a suitable method for determining its boiling point.[2][3][4]

Apparatus:

- Distillation flask (round-bottom flask)
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or sand bath
- Boiling chips or a magnetic stir bar
- Clamps and stands

Procedure:

- Assembly: Assemble the simple distillation apparatus as shown in chemical laboratory manuals. The distillation flask should be clamped securely at the neck. The thermometer

bulb should be positioned just below the side arm of the distillation flask to ensure it accurately measures the temperature of the vapor that is distilling.

- **Sample Preparation:** Place a known volume (e.g., 10-20 mL) of **1-hexen-4-yne** into the distillation flask. Add a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** Begin to gently heat the distillation flask using a heating mantle or sand bath.
- **Distillation:** As the liquid heats up, it will begin to boil, and the vapor will rise into the neck of the flask. The temperature on the thermometer will rise and then stabilize.
- **Data Recording:** Record the temperature at which the vapor is continuously condensing in the condenser and collecting in the receiving flask. This stable temperature is the boiling point of the liquid.^{[3][5]} It is also important to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density by Pycnometer

The density of a liquid is its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.^{[6][7][8]}

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer
- Distilled water (for calibration)

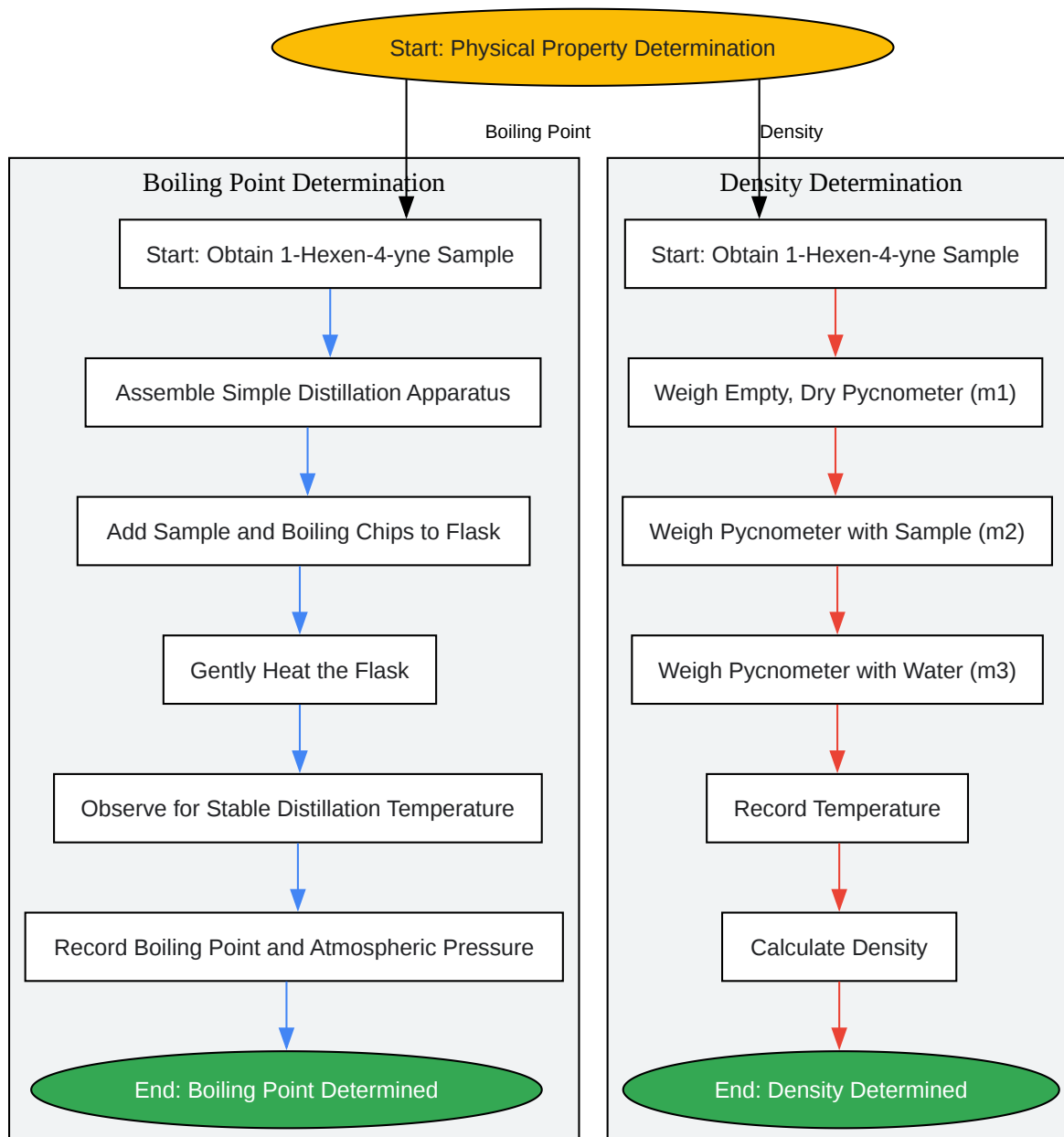
Procedure:

- **Cleaning and Drying:** Thoroughly clean and dry the pycnometer and its stopper.
- **Mass of Empty Pycnometer:** Accurately weigh the empty, dry pycnometer with its stopper on an analytical balance. Record this mass as m_1 .

- Mass of Pycnometer with Sample: Fill the pycnometer with **1-hexen-4-yne**, ensuring there are no air bubbles. Insert the stopper, allowing any excess liquid to be expelled through the capillary. Carefully dry the outside of the pycnometer and weigh it. Record this mass as m_2 .
- Mass of Pycnometer with Water: Empty and clean the pycnometer. Fill it with distilled water in the same manner as with the sample. Weigh the pycnometer filled with water. Record this mass as m_3 .
- Temperature: Record the temperature of the water, which should be the same as the temperature at which the sample's density is being determined.
- Calculation:
 - Mass of the sample (m_{sample}) = $m_2 - m_1$
 - Mass of the water (m_{water}) = $m_3 - m_1$
 - Volume of the pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the recorded temperature).
 - Density of the sample (ρ_{sample}) = m_{sample} / V

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **1-Hexen-4-yne**.



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Caption: Experimental workflow for determining the boiling point and density of **1-Hexen-4-yne**.

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